

Application Note: High-Efficiency Preparation of Liposomal ADU-S100 for Systemic Immunotherapy

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Compound of Interest

Compound Name: ADU-S100 enantiomer ammonium salt
Cat. No.: B14011409

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Introduction: Overcoming the Systemic Barrier

ADU-S100 (MIW815) is a synthetic cyclic dinucleotide (CDN) that acts as a potent agonist of the STING (Stimulator of Interferon Genes) pathway.^{[1][2]} While intratumoral (IT) injection has shown efficacy, it limits therapy to accessible lesions. Systemic delivery is the "holy grail" for treating metastatic disease, but free ADU-S100 faces two critical hurdles:

- **Rapid Clearance:** As a small, hydrophilic, negatively charged molecule, it is rapidly cleared by the kidneys and degraded by serum ectonucleotidases (ENPP1).
- **Bioavailability:** Its polarity prevents passive diffusion across the cell membrane to reach the cytosolic STING receptor.

This Application Note details the engineering of PEGylated Cationic Liposomes (PCLs). Unlike standard passive loading, this protocol utilizes electrostatic sequestration—leveraging the anionic nature of ADU-S100 to complex with cationic lipids (DOTAP) within a PEG-shielded

bilayer. This hybrid approach ensures high encapsulation efficiency (EE%) while masking the cationic charge to prevent systemic toxicity and opsonization.

Mechanistic Rationale

The STING Signaling Axis

The goal of the liposome is to deliver ADU-S100 into the cytosol of Antigen-Presenting Cells (APCs). Once cytosolic, ADU-S100 binds STING, triggering a Type I Interferon response that primes CD8+ T-cells against tumor antigens.



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Figure 1: The cytosolic delivery pathway of ADU-S100 via liposomal carriers.

Formulation Strategy & Materials

To achieve systemic stability and high loading, we utilize a DOTAP:HSPC:Chol:PEG matrix.

- DOTAP: Provides cationic charge to electrostatically trap the anionic ADU-S100 (High EE%).
- HSPC (or DSPC): High transition temperature () lipid that ensures bilayer rigidity and serum stability.
- DSPE-PEG2000: Provides a "stealth" hydration layer to reduce RES uptake and prolong circulation half-life.

Recommended Lipid Ratio (Molar)

DOTAP : HSPC : Cholesterol : DSPE-PEG2000 30 : 35 : 30 : 5

Note: The DOTAP content is kept

to minimize systemic toxicity while maintaining sufficient charge for drug complexation [1].

Materials Checklist

- Lipids: DOTAP, HSPC (Hydrogenated Soy PC), Cholesterol, DSPE-PEG2000 (Avanti Polar Lipids).
- Payload: ADU-S100 (MIW815) (Chemietek or similar).
- Solvents: Chloroform (HPLC Grade), Methanol.
- Buffer: HEPES (10mM, pH 7.4) or PBS. Avoid high salt initially if maximizing electrostatic binding.
- Equipment: Rotary Evaporator, Extruder (Avanti Mini-Extruder), Polycarbonate Membranes (100 nm), Sephadex G-50 Columns.

Protocol: Preparation of Liposomal ADU-S100[1][2][3][4][5]

This protocol scales to a 5 mL batch at a total lipid concentration of 10 mg/mL.

Phase 1: Thin Film Formation

- Stock Preparation: Dissolve individual lipids in Chloroform at 10 mg/mL.
- Mixing: Combine lipids in a round-bottom flask according to the 30:35:30:5 molar ratio.
- Evaporation: Attach to a rotary evaporator.
 - Bath Temp:
.[3]
 - Vacuum:[4][5][3] Lower gradually to prevent bumping.
 - Rotation: 150 rpm.
- Drying: Once a thin film forms, desiccate under high vacuum for overnight to remove trace solvent. Solvent residues destabilize the bilayer.

Phase 2: Hydration & Drug Loading (The Critical Step)

Unlike passive loading of neutral drugs, we rely on the N/P ratio (Amine to Phosphate).

- Drug Solution: Dissolve ADU-S100 in HEPES Buffer (10mM, pH 7.4).
 - Target Concentration: 0.5 – 1.0 mg/mL.
 - Pre-heating:[3] Warm the buffer to
(above the lipid
).[3]
- Hydration: Add the warm ADU-S100 solution to the lipid film.
- Agitation: Rotate at

for 30–60 minutes.
 - Visual Check: The film should completely peel off, forming a milky suspension (Multilamellar Vesicles - MLVs).
- Freeze-Thaw: Perform 5 cycles of freezing (liquid

) and thawing (

water bath).
 - Why? This breaks MLVs and equilibrates the drug across the inner lamellae, maximizing the "trap."

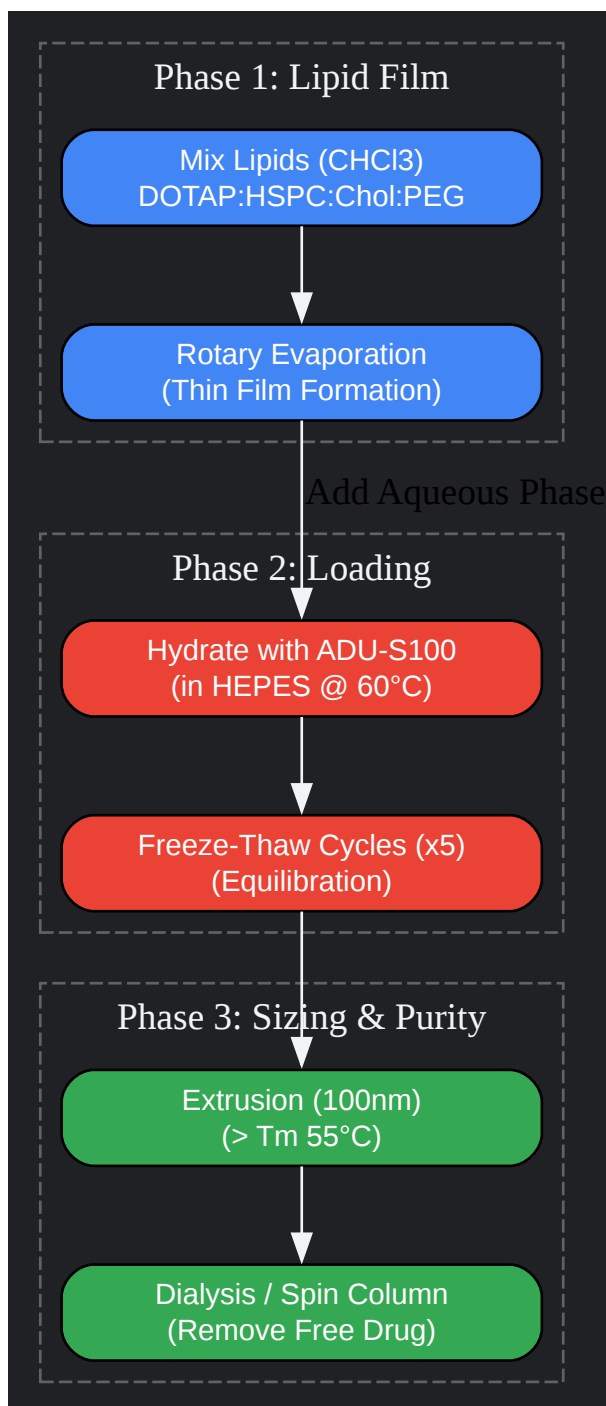
Phase 3: Downstream Processing

- Extrusion: Assemble the extruder with a 100 nm polycarbonate membrane.
 - Temperature: Maintain the extruder block at

. Attempting to extrude HSPC below

will rupture the membrane.

- Passes: Pass the sample through the membrane 11–21 times until the suspension becomes translucent/opalescent.
- Purification: Remove unencapsulated ADU-S100 using a Sephadex G-50 spin column or dialysis (100kDa MWCO) against HEPES buffer for 24 hours at



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Figure 2: Step-by-step manufacturing workflow for PEGylated cationic liposomes.

Quality Control & Characterization

Data validation is required before in vivo application.

Parameter	Method	Target Specification
Particle Size (Z-Avg)	Dynamic Light Scattering (DLS)	90 – 120 nm
Polydispersity (PDI)	DLS	< 0.20 (Monodisperse)
Zeta Potential	DLS (Electrophoretic Mobility)	+5 to +15 mV (Slightly cationic)*
Encapsulation Efficiency	HPLC (UV 258 nm)	> 40% (due to electrostatic trap)
Drug Concentration	HPLC (Post-Lysis with Triton X-100)	0.2 – 0.5 mg/mL

*Note: Pure DOTAP liposomes are highly positive (+40mV). The presence of PEG and the encapsulated anionic ADU-S100 will shield/neutralize this charge, which is desirable for systemic safety.

Troubleshooting & Optimization

Issue: Low Encapsulation Efficiency (<10%)

- Root Cause: Insufficient electrostatic interaction or ionic shielding.
- Solution: Ensure the buffer ionic strength is low during hydration (10mM HEPES is better than PBS). High salt shields the DOTAP-ADU interaction.
- Alternative: Increase DOTAP molar % to 40% (monitor toxicity) or increase lipid concentration to 20 mg/mL during hydration.

Issue: Aggregation / High PDI

- Root Cause: Inadequate PEGylation or extrusion below .
- Solution: Ensure extrusion is strictly performed at .
Verify DSPE-PEG2000 is fresh and effectively incorporated.

Issue: Systemic Toxicity in Mice

- Root Cause: Excess surface charge (Zeta > +20mV).
- Solution: Increase DSPE-PEG2000 to 8-10 mol% or reduce DOTAP. The goal is a "Stealth" liposome that only reveals its cationic nature upon endosomal uptake (proton sponge effect).

References

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